

GlyH-101: A Technical Guide to its Discovery and Development

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Compound of Interest

Compound Name: GlyH-101
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This in-depth guide provides a comprehensive overview of the discovery, mechanism of action, and preclinical development of **GlyH-101**, a potent and reversible inhibitor of the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) chloride channel.

Discovery and Initial Characterization

GlyH-101 was identified through a high-throughput screening of a diverse library of 100,000 small molecules.^{[1][2]} The screening aimed to identify inhibitors of the CFTR protein, a cAMP-regulated epithelial chloride channel that is defective in cystic fibrosis.^[1] This effort led to the discovery of four novel chemical classes of CFTR inhibitors with an inhibitory constant (K_i) of less than 10 μM , one of which was the glycine hydrazides, the class to which **GlyH-101** belongs.^{[1][2]}

Subsequent structure-activity relationship (SAR) analysis of synthesized glycine hydrazide analogues revealed that maximal inhibitory potency was achieved with N-(2-naphthalenyl) and 3,5-dibromo-2,4-dihydroxyphenyl substituents, culminating in the identification of **GlyH-101** (N-(2-naphthalenyl)-[(3,5-dibromo-2,4-dihydroxyphenyl)methylene]glycine hydrazide).^{[1][2]} **GlyH-**

101 demonstrated rapid and reversible inhibition of CFTR Cl⁻ conductance in less than one minute.[\[1\]](#)[\[2\]](#)

Chemical Properties of GlyH-101:

Property	Value	Reference
Molecular Formula	C ₁₉ H ₁₅ Br ₂ N ₃ O ₃	[3]
Molecular Weight	493.15 g/mol	[4]
CAS Number	328541-79-3	[3]
Water Solubility	~1 mM	[1] [2]
Purity	≥ 95%	[3]

Mechanism of Action: Pore Occlusion

Electrophysiological studies revealed that **GlyH-101** acts as an open-channel blocker, physically occluding the CFTR pore near its external entrance.[\[1\]](#)[\[2\]](#)[\[5\]](#) This mechanism is distinct from other CFTR inhibitors like CFTRinh-172.[\[1\]](#)[\[6\]](#) The pore-blocking action of **GlyH-101** leads to a voltage-dependent inhibition of CFTR, causing a strong inward rectification of the current-voltage relationship.[\[1\]](#)[\[5\]](#)[\[7\]](#)

Key Characteristics of GlyH-101 Inhibition:

Parameter	Observation	Reference
Inhibition Onset	< 1 minute	[1] [2]
Reversibility	Rapidly reversible	[1] [2]
Mechanism	Pore occlusion near the external entrance	[1] [2] [5]
Voltage Dependence	Strong inward rectification	[1] [5] [6]
pH Independence	Potency independent of pH from 6.5-8.0	[1] [2]

Quantitative Analysis of CFTR Inhibition

Detailed patch-clamp and whole-cell recording experiments have quantified the inhibitory effects of **GlyH-101** on CFTR channel function.

Voltage-Dependent Inhibitory Constants (K_i):

Membrane Potential	Apparent K _i (μM)	Reference
+60 mV	1.4	[1][2][5]
+20 mV	3.8	[6][8]
-20 mV	5.0	[6][8]
-60 mV	5.6	[1][2][5]

Effect on CFTR Channel Gating:

Condition	Mean Channel Open Time (ms)	Reference
Control (-60 mV holding potential)	264	[1][2][5]
5 μM GlyH-101 (-60 mV holding potential)	13	[1][2][5]

Preclinical Efficacy In Vivo

The therapeutic potential of **GlyH-101** as an anti-secretory agent has been demonstrated in a mouse model of cholera.

Inhibition of Cholera Toxin-Induced Intestinal Fluid Secretion:

Treatment	Dose	Reduction in Fluid Secretion	Reference
Intraluminal GlyH-101	2.5 μg	~80%	[1][2][9]

Topical application of 10 μM **GlyH-101** in mice also rapidly and reversibly inhibited forskolin-induced hyperpolarization in nasal potential difference measurements, further confirming its in vivo activity.[\[1\]](#)[\[2\]](#)[\[9\]](#)

Off-Target Effects and Specificity

While **GlyH-101** is a potent CFTR inhibitor, subsequent studies have revealed that it can also affect other ion channels and cellular processes, particularly at concentrations used for complete CFTR inhibition.

Known Off-Target Effects of GlyH-101:

Target	Effect	IC ₅₀ / Concentration	Reference
VSORC	Inhibition	5.38 μM (PS120 cells), 6.26 μM (PCT cells)	[7] [10]
CaCC	Inhibition	Effective at 5-10 μM	[7]
Orai1/STIM1	Inhibition of SOCE	Effective at 10 μM	[11]
ENaC ($\alpha\beta\gamma$ and $\delta\beta\gamma$)	Inhibition	Strong inhibition at 10 μM	[11]
Mitochondria	Increased ROS levels, depolarization	---	[12]

These findings highlight the importance of careful dose-selection and consideration of potential off-target effects when using **GlyH-101** as a research tool.

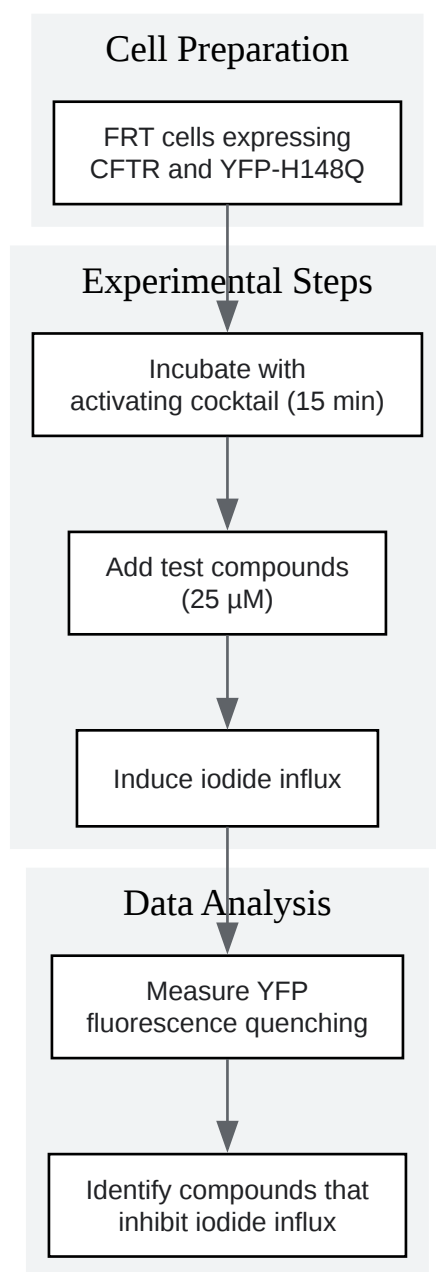
Experimental Protocols

High-Throughput Screening for CFTR Inhibitors

The initial discovery of the glycine hydrazide class of inhibitors was performed using a cell-based fluorescence assay.

Methodology:

- Fischer rat thyroid (FRT) cells co-expressing human wild-type CFTR and a halide-sensing yellow fluorescent protein (YFP-H148Q) were used.[\[2\]](#)
- Cells were incubated with an activating cocktail (e.g., forskolin, IBMX, apigenin) for 15 minutes to stimulate CFTR.[\[2\]](#)[\[9\]](#)
- Test compounds (at 25 μ M) were added to the cells.[\[2\]](#)
- Iodide influx was induced by the rapid addition of an iodide-containing solution.[\[2\]](#)
- The rate of decrease in YFP fluorescence, corresponding to iodide influx through CFTR, was measured to determine inhibitory activity.



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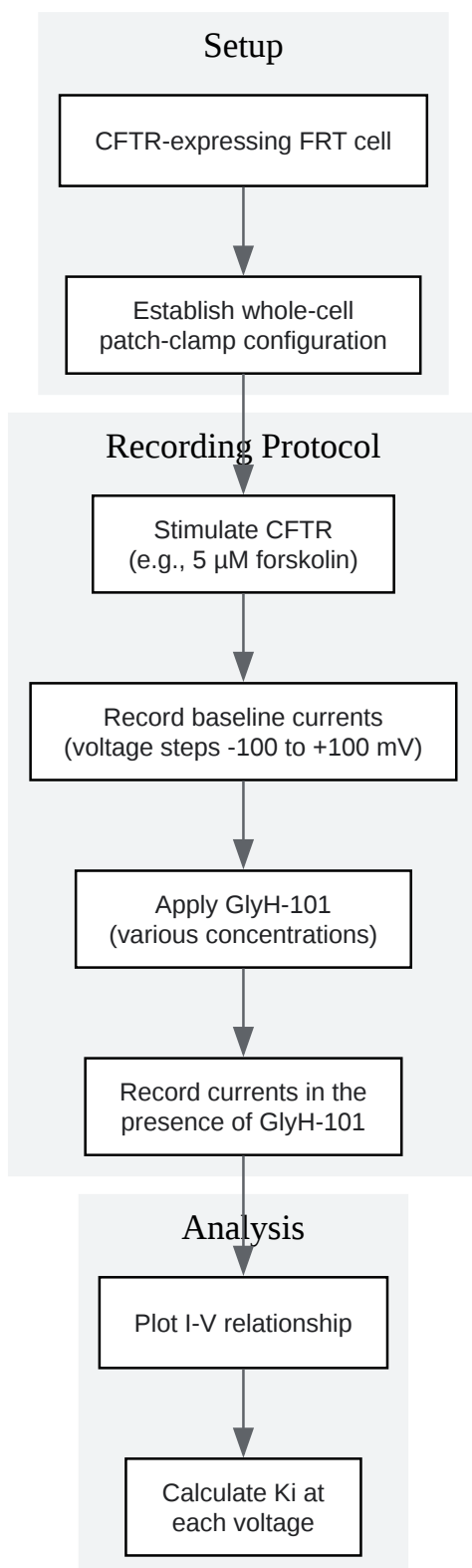
High-throughput screening workflow for CFTR inhibitors.

Whole-Cell Patch-Clamp Electrophysiology

This technique was used to characterize the voltage-dependent inhibition of CFTR by **GlyH-101**.

Methodology:

- Whole-cell currents were recorded from CFTR-expressing FRT cells.[\[1\]](#)[\[7\]](#)
- CFTR was maximally stimulated using forskolin (5 μ M).[\[8\]](#)
- Membrane potential was held at a specific voltage (e.g., -40 mV or -100 mV) and then stepped through a series of voltages (e.g., from -100 mV to +100 mV in 20 mV increments).
[\[7\]](#)[\[8\]](#)
- Currents were recorded before and after the application of varying concentrations of **GlyH-101**.[\[7\]](#)[\[8\]](#)
- The current-voltage relationship was plotted to determine the nature of the block and to calculate the inhibitory constant (K_i) at different voltages.[\[8\]](#)



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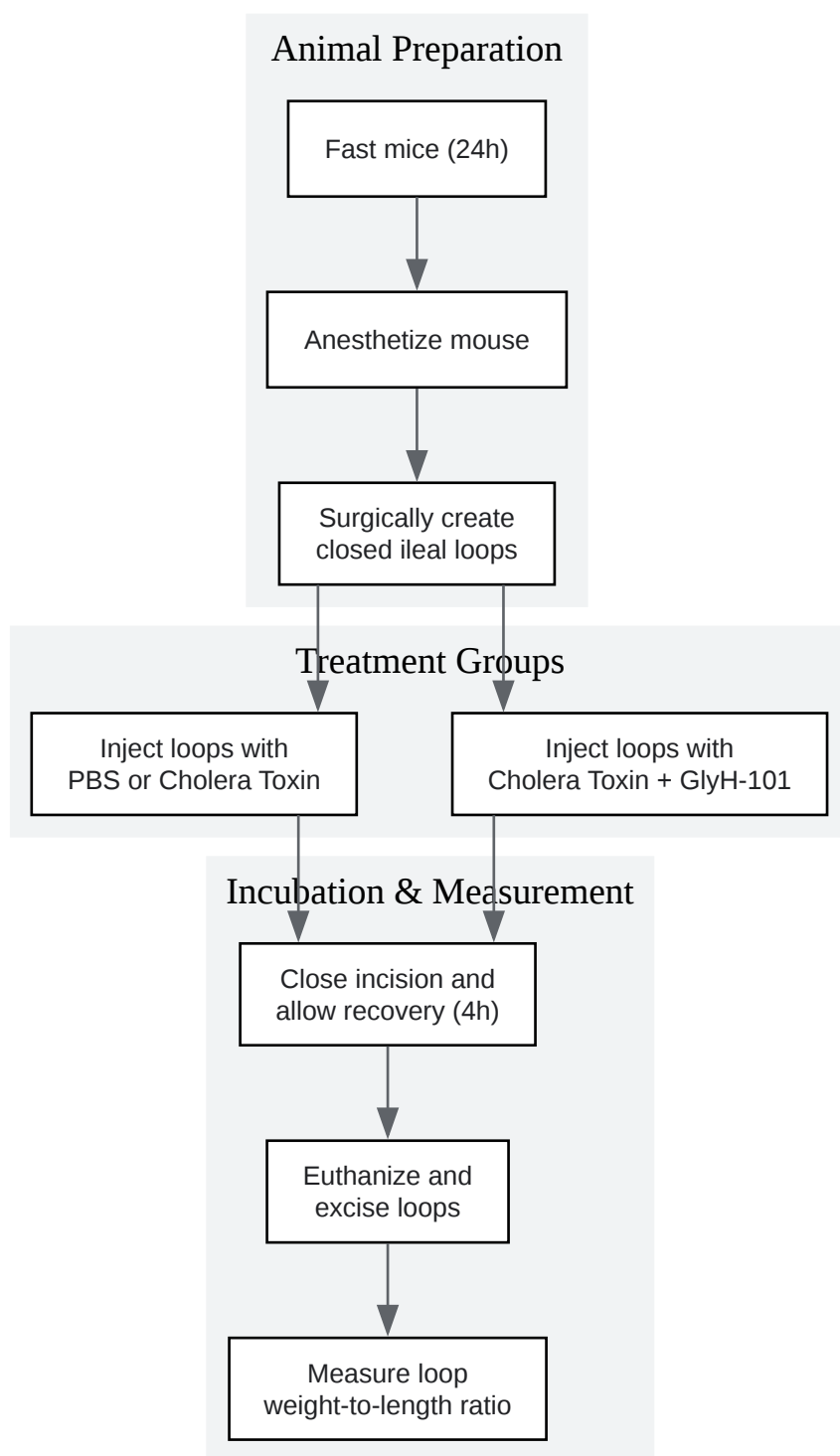
Workflow for whole-cell patch-clamp analysis of **GlyH-101**.

In Vivo Closed-Loop Model of Cholera

This model was used to assess the efficacy of **GlyH-101** in reducing intestinal fluid secretion.

Methodology:

- Mice were fasted for 24 hours.[\[13\]](#)
- Under anesthesia, three closed ileal loops were surgically isolated.[\[13\]](#)
- Loops were injected with 100 μ L of either PBS (control), cholera toxin (1 μ g) in PBS, or cholera toxin plus **GlyH-101** (2.5 μ g) in PBS.[\[2\]](#)[\[13\]](#)
- The abdomen was closed, and the mice were allowed to recover.
- After 4 hours, the mice were euthanized, and the intestinal loops were removed.[\[2\]](#)[\[13\]](#)
- The loop length and weight were measured to quantify the net fluid secretion.[\[2\]](#)[\[13\]](#)

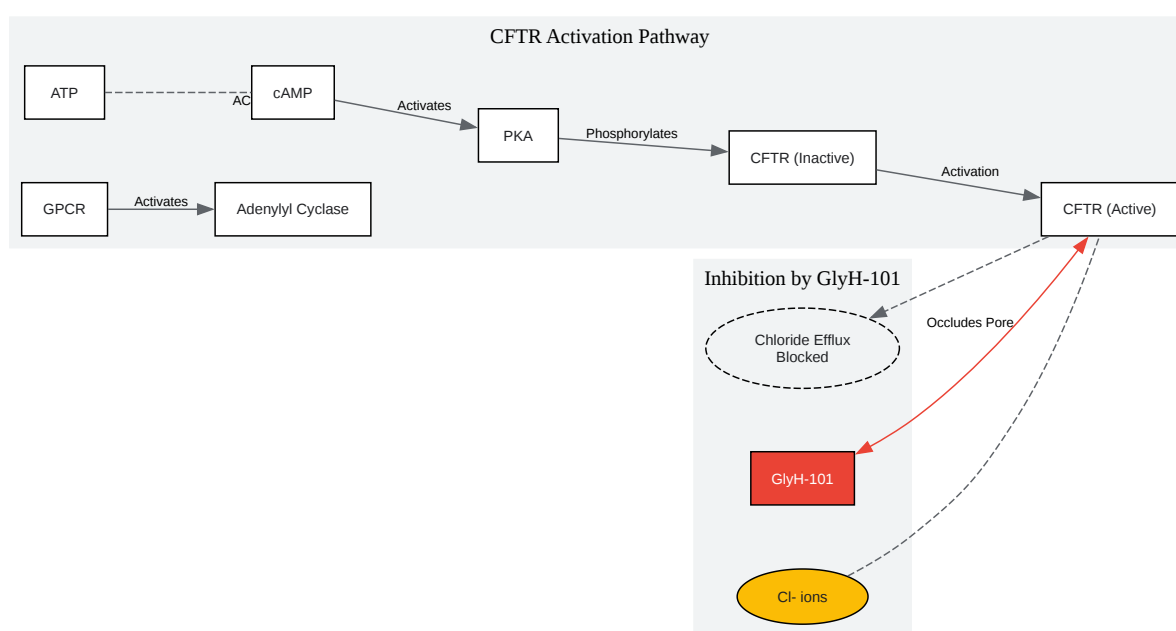


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In vivo closed-loop model for testing anti-secretory efficacy.

Signaling and Interaction Pathway

GlyH-101 directly interacts with the CFTR channel, which is activated by cAMP-dependent signaling pathways. The primary mechanism is the physical blockage of the ion-conducting pore.



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Mechanism of CFTR activation and inhibition by **GlyH-101**.

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